

Navigating the Maze of Histone H3 Modifications: A Guide to Antibody Specificity

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Compound of Interest

Compound Name: Histone H3 (1-25), amide

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For researchers, scientists, and drug development professionals, the accurate detection of specific histone modifications is paramount. The N-terminal tail of Histone H3 (residues 1-25) is a hotbed of post-translational modifications (PTMs) that are critical in regulating chromatin structure and gene expression. The antibodies used to detect these modifications are powerful tools, but their efficacy is entirely dependent on their specificity. This guide provides a comparative analysis of commercially available antibodies targeting key modifications on the Histone H3 (1-25) peptide, supported by experimental data, to aid in the selection of the most reliable reagents for your research.

The specificity of an antibody to its target modification is not always absolute. Cross-reactivity, where an antibody binds to an unintended target, and epitope occlusion, where a neighboring modification prevents antibody binding, are significant challenges. These issues can lead to inaccurate data and misleading conclusions. Therefore, rigorous validation of antibody specificity is essential.

Comparative Analysis of Antibody Specificity

The following tables summarize the performance of a selection of commercially available antibodies against various modifications within the Histone H3 (1-25) region. The data is compiled from peptide array analyses, a high-throughput method to assess antibody binding to a wide range of modified and unmodified histone peptides.

H3K4 Methylation



Trimethylation of Histone H3 at lysine 4 (H3K4me3) is a hallmark of active gene promoters. However, antibodies targeting this mark often show cross-reactivity with the di-methylated (H3K4me2) and mono-methylated (H3K4me1) states.

Target Modification	Antibody (Clone/ID)	Manufacturer	Catalog Number	Cross- Reactivity Profile
H3K4me3	Polyclonal	Active Motif	39159	High specificity for H3K4me3. Minimal cross-reactivity with H3K4me2 and H3K4me1.
Monoclonal (C15200152)	Diagenode	C15200152	Primarily binds H3K4me3. Some cross-reactivity with H3K4me2 observed.[1]	
Polyclonal (#9727)	Cell Signaling Technology	9727	Detects H3K4me3. Shows some cross-reactivity with H3K4me2. [2]	
Recombinant Monoclonal (RM340)	Thermo Fisher Scientific	MA5-33382	High specificity for H3K4me3. No cross-reactivity with H3K4me1 or H3K4me2.[3]	_

H3K9 Acetylation and Methylation

Modifications at Histone H3 lysine 9 (H3K9) are critical for distinguishing between euchromatin and heterochromatin. H3K9 acetylation (H3K9ac) is associated with active transcription, while





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H3K9 methylation (H3K9me) is a marker of silent chromatin.



Target Modification	Antibody (Clone/ID)	Manufacturer	Catalog Number	Cross- Reactivity Profile
Н3К9ас	Polyclonal	Active Motif	39137	Specific for H3K9ac. Binding is inhibited by phosphorylation at the adjacent Serine 10 (S10ph).
Polyclonal	Diagenode	C15410004	High specificity for H3K9ac. Recognizes H3K9ac in the presence or absence of H3K14ac.[4]	
Polyclonal	PTM Biolabs	PTM-101	High specificity for H3K9ac.	_
H3K9me3	Polyclonal	Abcam	ab8898	Binds H3K9me3. Shows some cross-reactivity with H3K27me3 and H4K20me3. Binding is blocked by H3S10ph.
Polyclonal	Active Motif	39161	High specificity for H3K9me3. Binding is strongly inhibited by phosphorylation at Serine 10.	





H3S10 Phosphorylation and the "Methyl/Phospho Switch"

Phosphorylation of Histone H3 at serine 10 (H3S10p) is involved in chromosome condensation during mitosis and has been linked to transcriptional activation. The interplay between H3S10p and methylation at the adjacent H3K9 is a classic example of a "methyl/phospho switch," where one modification can influence the binding of proteins or antibodies to the other.

Target Modification	Antibody (Clone/ID)	Manufacturer	Catalog Number	Cross- Reactivity Profile
H3S10p	Polyclonal	Abcam	ab5176	Specific for H3S10p. Does not recognize the non- phosphorylated peptide.[5]
Polyclonal	Active Motif	39253	Binds to H3 peptides regardless of S10 phosphorylation, indicating significant off- target binding.	
Monoclonal	Millipore	05-598	Binds to H3 peptides independently of the S10 phosphorylation state.	

Visualizing Experimental Workflows and Concepts

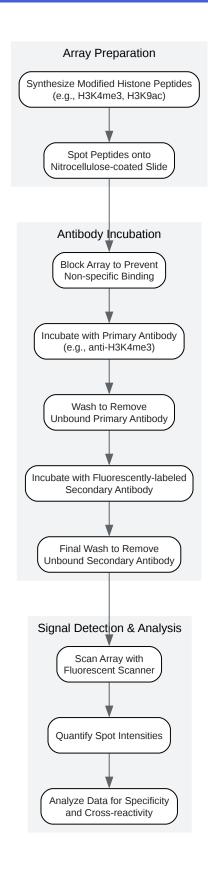




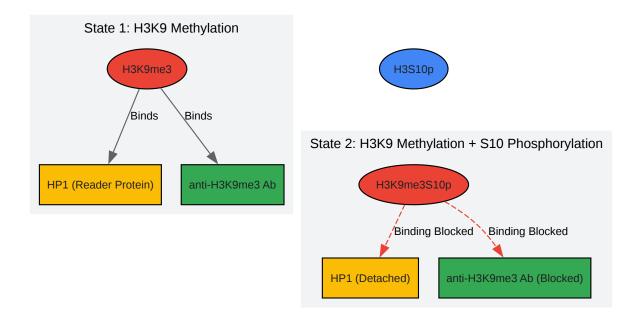


Diagrams created using Graphviz provide a clear visual representation of experimental processes and key concepts in antibody specificity.









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